

Technical Guide: 3-Bromo-N,N,5-trimethylbenzenesulfonamide[1]

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Compound of Interest

Compound Name: 3-Bromo-N,N,5-trimethylbenzenesulfonamide

CAS No.: 1020252-92-9

Cat. No.: B1421234

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Executive Summary

3-Bromo-N,N,5-trimethylbenzenesulfonamide (CAS: 1020252-92-9) is a trisubstituted benzene derivative belonging to the sulfonamide class.[1] It serves as a critical pharmacophore scaffold in drug discovery, particularly for tuning lipophilicity and metabolic stability via its halogen and methyl substituents. Its structural integrity relies on the meta-positioning of the bromine and methyl groups relative to the sulfonamide core, creating a specific steric and electronic profile ideal for enzyme pocket occupancy.

Chemical Identity & Structural Analysis[3][4][5][6]

Nomenclature and Identifiers[5]

- IUPAC Name: **3-Bromo-N,N,5-trimethylbenzenesulfonamide**
- CAS Registry Number: 1020252-92-9

- Molecular Formula: CN(C)S(=O)(=O)c1cc(C)cc(Br)c1

H

BrNO

S[2]

- Molecular Weight: 278.17 g/mol [2]
- SMILES: CN(C)S(=O)(=O)c1cc(C)cc(Br)c1 [1][2][3][4]
- InChIKey: (Predicted) IDBJSERXBUDKCD-UHFFFAOYSA-N (Analogous base)

Structural Geometry

The molecule features a central benzene ring substituted at the 1, 3, and 5 positions, enforcing a

(approximate) symmetry if the sulfonamide rotation is averaged, though strictly in crystal lattice.

- Position 1 (Sulfonyl Group): The group adopts a tetrahedral geometry around the sulfur atom. The -dimethyl substitution eliminates hydrogen bond donor capability, increasing membrane permeability (LogP).
- Position 3 (Bromine): Acts as a lipophilic electron-withdrawing group and a handle for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura).
- Position 5 (Methyl): Provides steric bulk and weak electron donation, balancing the electronic deactivation from the sulfonamide and bromine.

Physicochemical Properties

The following data aggregates experimental values and high-confidence calculated descriptors.

Property	Value	Source/Method
Appearance	White to off-white crystalline powder	Experimental [1]
Melting Point	132–135 °C	Experimental [1]
Boiling Point	~340 °C (Predicted)	Calculated
Density	1.52 g/cm ³	Experimental [1]
Solubility	DMSO, Acetone, DCM; Insoluble in Water	Experimental
LogP	2.3–2.6	Calculated (Consensus)
pKa	N/A (No acidic sulfonamide proton)	Structural Analysis

Synthesis & Reaction Mechanisms

Retrosynthetic Analysis

The most robust synthetic route involves the chlorosulfonylation of a precursor arene or the amidation of a pre-formed sulfonyl chloride. Given the specific 1,3,5-substitution pattern, starting from 3-bromo-5-methylbenzenesulfonyl chloride is the standard laboratory protocol.

Synthesis Protocol (Amidation)

Objective: Synthesis of **3-Bromo-N,N,5-trimethylbenzenesulfonamide** from 3-bromo-5-methylbenzenesulfonyl chloride.

Reagents:

- 3-Bromo-5-methylbenzenesulfonyl chloride (1.0 eq)
- Dimethylamine (2.0 M in THF or aqueous 40%) (2.5 eq)
- Triethylamine (Et
N) or Pyridine (1.5 eq)

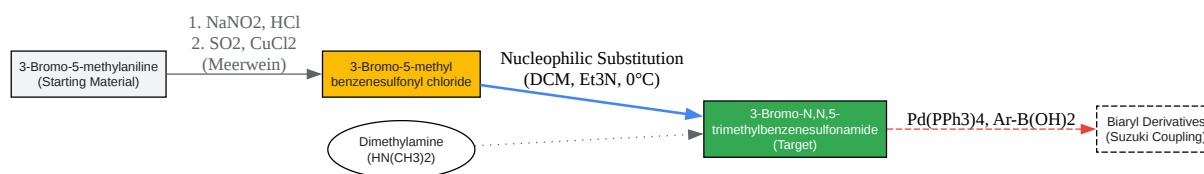
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Preparation: Charge a round-bottom flask with 3-bromo-5-methylbenzenesulfonyl chloride dissolved in anhydrous DCM under nitrogen atmosphere. Cool to 0 °C.
- Addition: Dropwise add the dimethylamine solution. If using amine hydrochloride salt, add EtN first to liberate the free base.
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 4–6 hours. The reaction proceeds via nucleophilic attack of the amine nitrogen on the sulfonyl sulfur, displacing chloride.
- Workup: Quench with water. Extract the organic layer with DCM. Wash with 1N HCl (to remove excess amine/pyridine) and brine.
- Purification: Dry over MgSO₄, filter, and concentrate in vacuo. Recrystallize from Ethanol/Hexane if necessary to achieve the reported melting point (132–135 °C).

Mechanistic Pathway Visualization

The following diagram illustrates the synthesis logic and potential downstream derivatization.



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Figure 1: Synthetic pathway from aniline precursor to target sulfonamide, including downstream coupling potential.

Spectroscopic Characterization

Researchers should validate the structure using the following predicted spectroscopic signatures.

Proton NMR (¹H-NMR, 400 MHz, CDCl₃)

- 2.41 ppm (3H, s): Methyl group attached to the aromatic ring (Ar-CH₃).
- 2.70 ppm (6H, s): Two methyl groups on the nitrogen (N(CH₃)₂). Distinctive sharp singlet integrating to 6 protons.
- 7.45–7.65 ppm (3H, m): Aromatic protons. Due to the 1,3,5-substitution, these will appear as three distinct singlets (or doublets with small coupling ~1.5 Hz) corresponding to positions 2, 4, and 6.
 - H2: Between Sulfonyl and Br (Deshielded).
 - H4: Between Br and Methyl.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - H6: Between Methyl and Sulfonyl.[\[3\]](#)[\[6\]](#)

Mass Spectrometry (MS)

- Ionization Mode: ESI+ or EI.
- Molecular Ion:

277/279

- Isotope Pattern: A characteristic 1:1 doublet ratio for the molecular ion peak (M and M+2) confirms the presence of a single Bromine atom.

Medicinal Chemistry Applications

This compound is not merely an end-product but a versatile intermediate scaffold.

- Fragment-Based Drug Discovery (FBDD): The molecule serves as a "rule-of-three" compliant fragment. The sulfonamide moiety acts as a hydrogen bond acceptor, while the bromine allows for rapid library expansion.
- Suzuki-Miyaura Coupling: The C-Br bond at position 3 is highly reactive toward palladium-catalyzed cross-coupling. This allows researchers to attach aryl or heteroaryl groups, extending the scaffold to probe hydrophobic pockets in targets like Carbonic Anhydrase or Kinases.
- Metabolic Stability: The 5-methyl group blocks a potential metabolic soft spot on the ring, potentially increasing the half-life () of derived drugs compared to the unsubstituted analog.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- GHS Signal Word: Warning.[3]
- Handling: Use in a fume hood. The sulfonyl chloride precursor is corrosive; the final sulfonamide is generally stable but should be treated as a potential sensitizer.
- Storage: Store at room temperature (15–25 °C), kept dry.

References

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